

Application Notes and Protocols for In Vivo Studies of Boehmite

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Compound of Interest

Compound Name: *Bohenin*

Cat. No.: *B3026127*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

This document provides detailed application notes and protocols for conducting in vivo studies with Boehmite, focusing on its application in promoting hair growth. The information is based on preclinical research and is intended to guide researchers in designing and executing their own experiments. Boehmite has been shown to stimulate the proliferation of human dermal papilla cells (hDPCs) and accelerate hair regrowth in animal models.^[1] The primary mechanism of action involves the upregulation of the β -catenin signaling pathway.^[1]

Data Presentation

The following table summarizes the quantitative data from a key in vivo study investigating the effects of Boehmite on hair regrowth.

Parameter	Details	Reference
Animal Model	C3H mice	[1]
Dosage	Not specified in the abstract	[1]
Administration Route	Topical application	[1]
Treatment Duration	Not specified in the abstract	[1]
Key Findings	Accelerated hair regrowth in a catagen-anagen transition model.	[1]

Experimental Protocols

1. In Vivo Hair Regrowth Study in a Mouse Model

This protocol describes the methodology for evaluating the efficacy of Boehmite in promoting hair growth in a C3H mouse model, which is a common model for studying the hair follicle cycle.

a. Animal Model:

- Species: C3H mice.
- Acclimation: House the animals in a controlled environment with a standard 12-hour light/dark cycle and provide ad libitum access to food and water for at least one week prior to the experiment.

b. Induction of the Catagen Phase:

- To synchronize the hair follicles in the telogen (resting) phase, depilate the dorsal skin of the mice. This is typically done using waxing or clipping followed by a depilatory cream.
- The appearance of pink skin color indicates the induction of the anagen (growth) phase.

c. Boehmite Formulation and Administration:

- **Formulation:** Prepare a topical formulation of Boehmite at the desired concentration. The vehicle control should be the formulation without Boehmite.
- **Application:** Once the anagen phase is confirmed, topically apply the Boehmite formulation to the depilated dorsal skin daily.

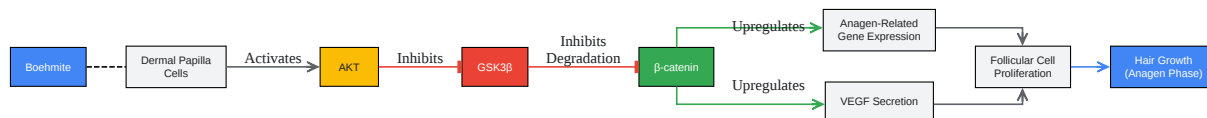
d. **Monitoring and Endpoints:**

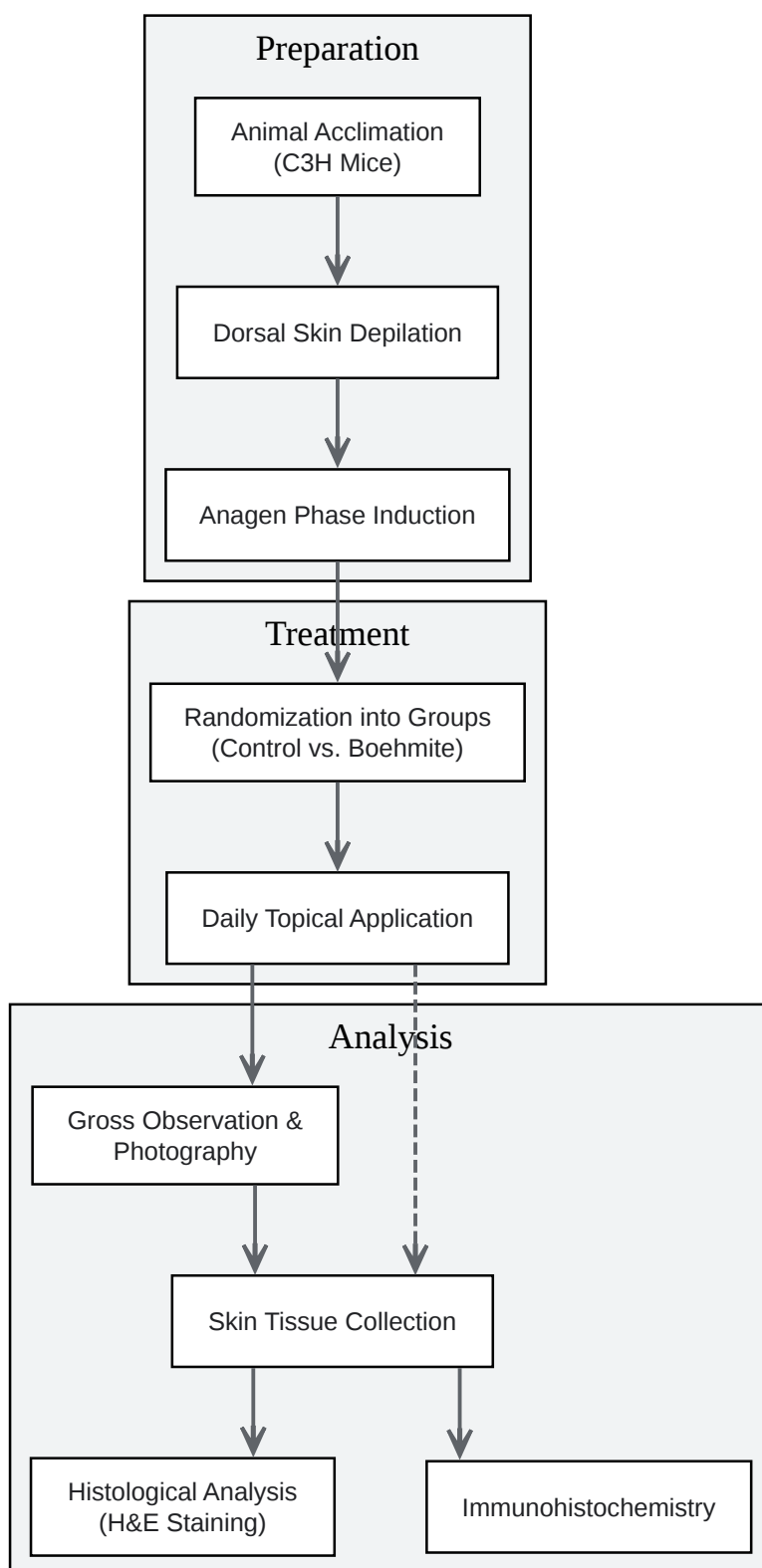
- **Gross Observation:** Visually monitor and photograph the dorsal skin of the mice at regular intervals to assess hair regrowth.
- **Histological Analysis:** At the end of the treatment period, euthanize the mice and collect skin samples from the treated area.
 - Fix the skin samples in 10% formalin.
 - Embed the fixed tissues in paraffin.
 - Section the paraffin-embedded tissues and stain with hematoxylin and eosin (H&E).
 - Analyze the stained sections under a microscope to evaluate the morphology of the hair follicles and determine the stage of the hair cycle.
- **Immunohistochemistry:** Perform immunohistochemical staining for markers of proliferation (e.g., Ki-67) and key proteins in the β -catenin signaling pathway to elucidate the mechanism of action.

Signaling Pathway and Experimental Workflow

Signaling Pathway of Boehmite in Hair Follicle Growth

Boehmite promotes hair growth by stimulating dermal papilla cells through the upregulation of the AKT/GSK3 β / β -catenin signaling pathway.^[1] This leads to increased follicular cell proliferation and accelerates the transition from the catagen to the anagen phase of the hair cycle.^[1]





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References

- 1. Boehmite enhances hair follicle growth via stimulation of dermal papilla cells by upregulating β -catenin signalling - PubMed [pubmed.ncbi.nlm.nih.gov]
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